

2-Chloro-4-methyl-3,4'-bipyridine CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Chloro-4-methyl-3,4'-bipyridine

Cat. No.: B13129357

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Technical Guide: 2-Chloro-4-methyl-3,4'-bipyridine

Design, Synthesis, and Application in Medicinal Chemistry

Compound Profile & Identification

2-Chloro-4-methyl-3,4'-bipyridine is a specialized heterocyclic building block. It belongs to the class of halomethyl-bipyridines, which are "privileged scaffolds" in drug discovery, particularly for the development of kinase inhibitors (e.g., p38 MAPK, RAF) where the bipyridine core mimics the ATP-binding hinge region of the enzyme.

Property	Data
Systematic Name	2-Chloro-4-methyl-3-(pyridin-4-yl)pyridine
Common Name	2-Chloro-4-methyl-3,4'-bipyridine
Molecular Formula	C ₁₁ H ₉ ClN ₂
Molecular Weight	204.66 g/mol
CAS Number	Custom Synthesis Target (Derived from CAS 55404-31-4)
Physical State	Off-white to pale yellow solid (Predicted)
Solubility	Soluble in DCM, DMSO, Methanol; Insoluble in Water
LogP (Predicted)	~2.5 – 2.9

“

Note on CAS: While the specific isomer **2-Chloro-4-methyl-3,4'-bipyridine** is a custom intermediate often not indexed in public catalogs, it is synthesized directly from the commercially available precursor 3-Bromo-2-chloro-4-methylpyridine (CAS 55404-31-4).

Synthetic Strategy (Retrosynthesis)

The synthesis of **2-chloro-4-methyl-3,4'-bipyridine** is achieved via a regioselective Suzuki-Miyaura Cross-Coupling reaction. The strategy relies on the chemoselective reactivity of the C-Br bond over the C-Cl bond in the dihalo-pyridine precursor.

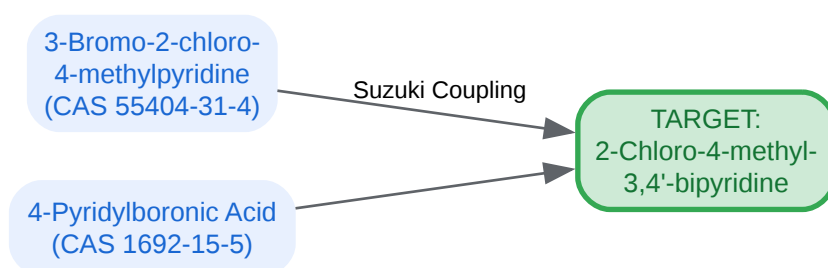
Core Logic[1]

- Electrophile: 3-Bromo-2-chloro-4-methylpyridine (CAS 55404-31-4). [1][2][3][4][5][6][7] The bromine at position 3 is significantly more reactive toward oxidative addition by Pd(0) than the chlorine at position 2, allowing for selective coupling.

- Nucleophile: 4-Pyridylboronic acid (CAS 1692-15-5).
- Catalyst System: A palladium catalyst with a bulky phosphine ligand (e.g., Pd(dppf)Cl₂ or Pd(PPh₃)₄) is required to facilitate the coupling at the sterically hindered 3-position (flanked by 2-Cl and 4-Me).

Synthesis Pathway Diagram

Pd(dppf)Cl₂, Na₂CO₃
Dioxane/H₂O, 90°C



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Figure 1: Regioselective synthesis of the target scaffold via Suzuki-Miyaura coupling.

Detailed Experimental Protocol

This protocol is designed for a 10 mmol scale synthesis. It prioritizes the exclusion of oxygen to prevent homocoupling byproducts and ensures high conversion of the sterically hindered bromide.

Materials

- Precursor A: 3-Bromo-2-chloro-4-methylpyridine (2.06 g, 10 mmol)
- Precursor B: 4-Pyridylboronic acid (1.35 g, 11 mmol, 1.1 equiv)
- Catalyst: Pd(dppf)Cl₂·CH₂Cl₂ (408 mg, 0.5 mmol, 5 mol%)
- Base: Sodium Carbonate (Na₂CO₃), 2.0 M aqueous solution (10 mL)
- Solvent: 1,4-Dioxane (40 mL, degassed)

Step-by-Step Methodology

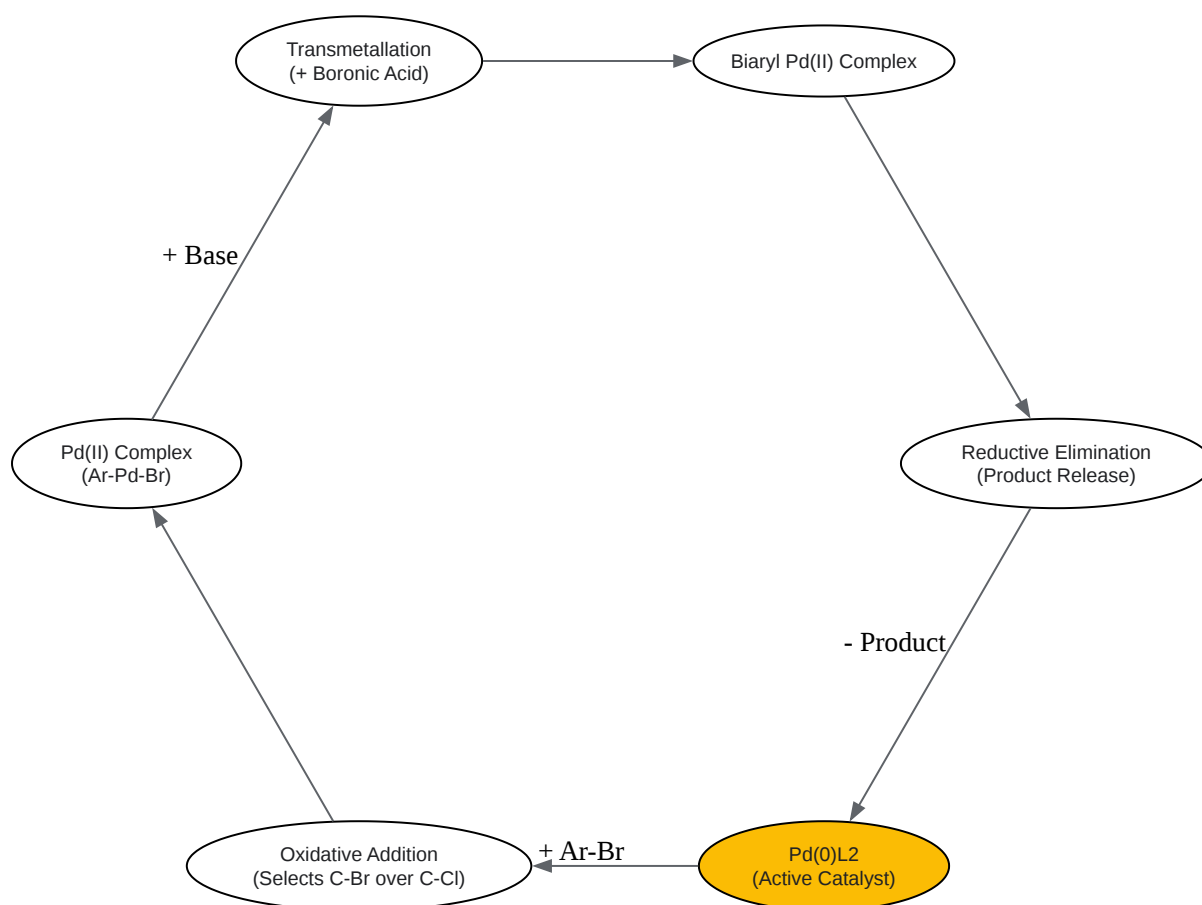
- Degassing (Critical): Sparge the 1,4-dioxane and 2.0 M Na_2CO_3 solution with nitrogen or argon for 15 minutes prior to use. Oxygen presence significantly lowers yield by oxidizing the boronic acid.
- Reaction Assembly:
 - In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine Precursor A, Precursor B, and the Pd catalyst.
 - Evacuate the flask and backfill with nitrogen (3 cycles).
 - Add the degassed 1,4-dioxane via syringe, followed by the aqueous Na_2CO_3 solution.
- Coupling:
 - Heat the mixture to 90°C under a positive pressure of nitrogen.
 - Monitor reaction progress via TLC (Eluent: 50% EtOAc/Hexanes) or LC-MS. The starting bromide (Precursor A) should be consumed within 4–6 hours.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Dilute with ethyl acetate (100 mL) and water (50 mL).
 - Separate the layers. Extract the aqueous layer twice more with ethyl acetate (2 x 50 mL).
 - Combine organic layers, wash with brine (50 mL), and dry over anhydrous Na_2SO_4 .
 - Filter and concentrate under reduced pressure to yield the crude residue.[\[5\]](#)
- Purification:
 - Purify via flash column chromatography on silica gel.
 - Gradient: 0%

60% Ethyl Acetate in Hexanes.

- The product typically elutes as a white to pale-yellow solid.

Mechanism of Action (Catalytic Cycle)

Understanding the mechanism is vital for troubleshooting. The cycle proceeds through three distinct stages, with the Oxidative Addition being the rate-determining step (RDS) controlled by the electronic difference between the C-Br and C-Cl bonds.



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Figure 2: Catalytic cycle highlighting the chemoselectivity for the bromo-substituent.

Applications in Drug Discovery[9]

The **2-Chloro-4-methyl-3,4'-bipyridine** scaffold is a versatile intermediate. The chlorine atom at the 2-position serves as a reactive "handle" for downstream functionalization via Nucleophilic Aromatic Substitution (S_NAr).

Functionalization Logic

Because the pyridine nitrogen is electron-withdrawing, the C-Cl bond at position 2 is activated. This allows researchers to introduce diverse amines, ethers, or thiols to tune biological activity (e.g., solubility, potency).

- S_NAr with Amines: Reacting with primary or secondary amines (e.g., morpholine, piperazine) yields 2-amino-bipyridines, a common motif in kinase inhibitors.
- Suzuki Coupling (Sequential): The C-Cl bond can undergo a second catalytic cross-coupling (using different ligands like XPhos) to create tri-aryl systems.

Example Workflow: Kinase Inhibitor Synthesis

- Step 1: Synthesis of **2-Chloro-4-methyl-3,4'-bipyridine** (as described above).
- Step 2: S_NAr reaction with 4-aminopiperidine in DMSO at 120°C.
- Result: A 2-amino-3,4'-bipyridine derivative, structurally analogous to p38 MAPK inhibitors.

References

- Precursor Availability: 3-Bromo-2-chloro-4-methylpyridine (CAS 55404-31-4). [2][4][5][6][7] PubChem Compound Summary. National Center for Biotechnology Information. [Link](#)
- Boronic Acid Reagent: 4-Pyridylboronic acid (CAS 1692-15-5). PubChem Compound Summary. [Link](#)
- General Synthesis Methodology: Suzuki-Miyaura Cross-Coupling: The reaction of arylboronic acids with organic halides. Chemical Reviews, 1995, 95(7), 2457-2483. [Link](#)

- Structural Analogs: 2-Chloro-4,4'-bipyridine (CAS 53344-73-3). Sigma-Aldrich Product Specification. [Link](#)

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